

what is the structure of epicholesterol acetate

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Compound of Interest

Compound Name: *Epicholesterol acetate*

Cat. No.: *B094849*

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An In-depth Technical Guide to the Structure of **Epicholesterol Acetate**

Abstract

Epicholesterol acetate is a pivotal molecule in biophysical and biomedical research, serving as a critical stereoisomeric control for its natural counterpart, cholesterol. This guide delineates the precise molecular structure of **epicholesterol acetate**, emphasizing the stereochemical nuances that differentiate it from cholesterol acetate. We will explore its core steroid framework, the defining alpha-configuration of the C-3 acetate group, and the consequential impact on its physicochemical properties and biological interactions. This document provides a foundational understanding for researchers leveraging this compound to dissect the specific roles of cholesterol in complex biological systems, particularly in membrane dynamics and protein function.

The Steroid Nucleus: A Conserved Architecture

At the heart of **epicholesterol acetate** lies the rigid, tetracyclic steroid nucleus known as the cyclopenta[a]phenanthrene ring system. This fundamental scaffold consists of three six-membered cyclohexane rings (labeled A, B, and C) and one five-membered cyclopentane ring (D). This core structure, shared with all sterols, imparts a largely planar and hydrophobic character to the molecule. Appended to this nucleus are two axial methyl groups at the C-10 and C-13 positions and a flexible eight-carbon isoprenoid side chain at C-17, which contributes significantly to the molecule's lipophilicity.

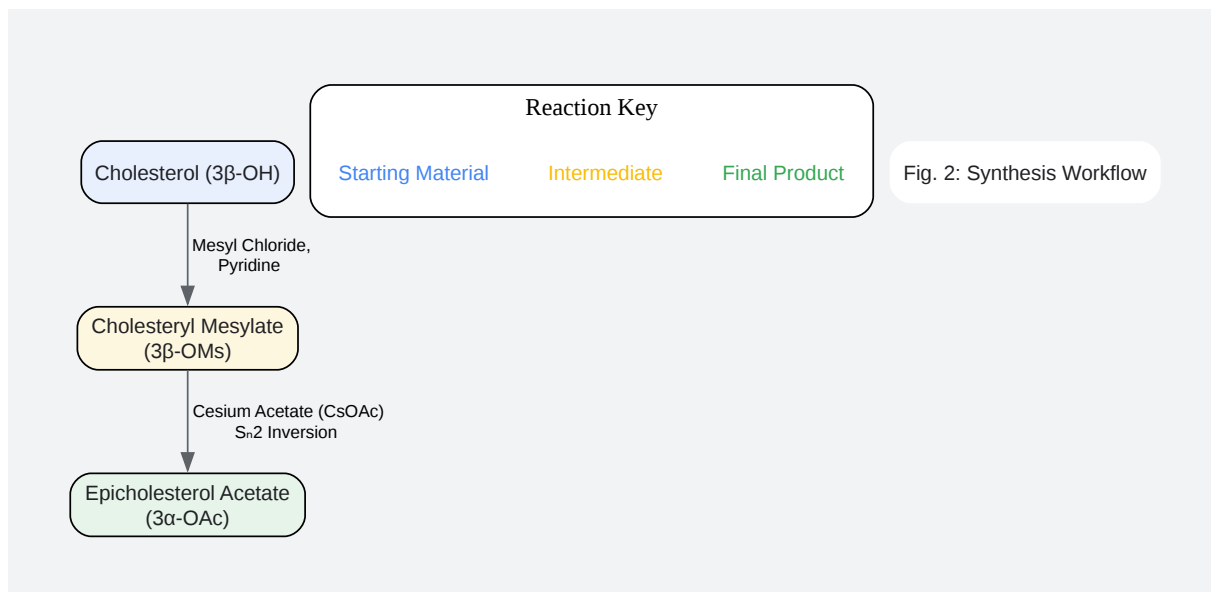
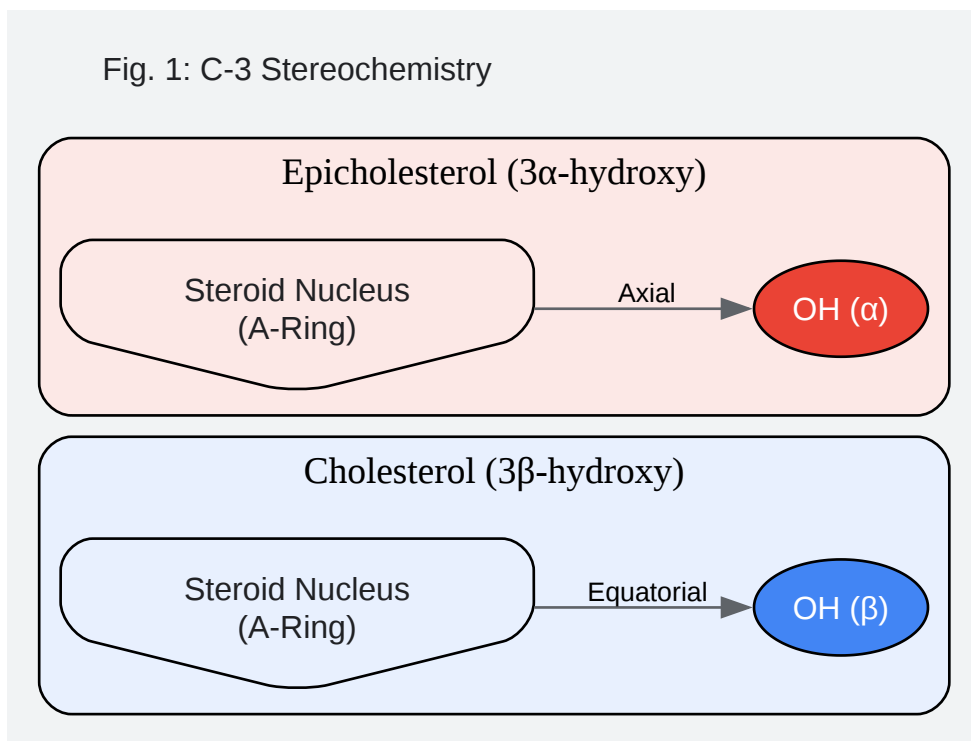
The Defining Feature: Stereochemistry at the C-3 Position

The critical distinction between cholesterol and epicholesterol, and by extension their acetate derivatives, arises from the stereochemistry at the C-3 position of the A-ring. This single point of difference defines them as epimers.

- **Cholesterol:** In native cholesterol, the hydroxyl (-OH) group at C-3 is in the beta (β) configuration. This orientation is described as equatorial with respect to the chair conformation of the A-ring, projecting "upwards" from the plane of the steroid nucleus.
- **Epicholesterol:** In epicholesterol, the hydroxyl group at C-3 is in the alpha (α) configuration. This orientation is axial, projecting "downwards" from the ring plane.^[1]

This seemingly subtle inversion has profound consequences. The equatorial hydroxyl group of cholesterol allows for smooth insertion into lipid membranes and facilitates specific hydrogen-bonding interactions. The axial orientation in epicholesterol alters the molecule's effective cross-sectional area and its capacity for these interactions, making it a valuable tool for investigating the stereospecific requirements of cholesterol in biological membranes.^{[1][2][3]}

Fig. 1: C-3 Stereochemistry

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Sources

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